

Strategic Sourcing & Technical Guide: 2-(2-Methoxyethyl)aniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Methoxyethyl)aniline

CAS No.: 31553-11-4

Cat. No.: B3124108

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Executive Summary & Chemical Identity

2-(2-Methoxyethyl)aniline is a specialized ortho-substituted aniline intermediate used primarily in the synthesis of heterocycles (indolines, quinolines) and conformationally constrained kinase inhibitors.

Critical Identity Warning: A common procurement error involves confusing this ortho-substituted isomer with its N-substituted isomer. Ensure your procurement team uses the correct CAS registry number.

Feature	Target Compound	Common False Positive
Chemical Name	2-(2-Methoxyethyl)aniline	N-(2-Methoxyethyl)aniline
Structure	Ether chain on the Ring (Ortho)	Ether chain on the Nitrogen
CAS Number	31553-11-4	32382-66-4
Primary Use	Indoline/Heterocycle Synthesis	Secondary Amine Building Block
Availability	Scarce / Custom Synthesis	Common / Bulk Commodity

Market Analysis: Suppliers & Pricing

Current market data indicates that **2-(2-Methoxyethyl)aniline** (CAS 31553-11-4) is not a standard catalog item for major commodity vendors (e.g., Sigma-Aldrich, Fisher). It is typically classified as a "Custom Synthesis" or "Building Block" item with high unit costs.

Verified Suppliers & Estimated Costs

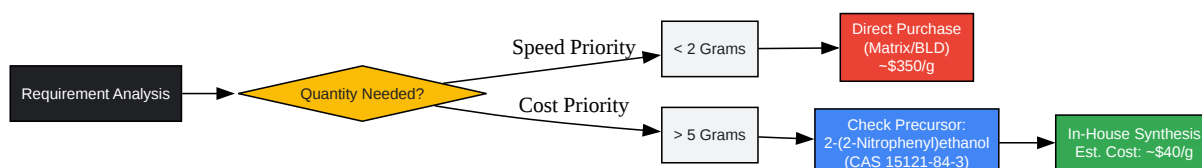
Pricing is estimated based on Q1 2025 market data for research-grade purity (>97%).

Supplier	Pack Size	Estimated Price (USD)	Lead Time	Stock Status
Matrix Scientific	1 g	~\$350.00	1-2 Weeks	Inquire/Low Stock
BLD Pharm	1 g	Inquire	2-3 Weeks	Warehouse Transfer
CymitQuimica	250 mg	~\$120.00	2-4 Weeks	Cross-border
ChemScene	Custom	Inquire	4-6 Weeks	Make-to-Order

Strategic Recommendation: For requirements < 2 grams, direct purchase is recommended despite the high cost to save FTE time. For requirements > 5 grams, internal or outsourced synthesis is significantly more cost-effective (See Section 3).

Technical Decision Matrix: Make vs. Buy

The high commercial price (\$350/g) is driven by the low demand volume, not chemical complexity. The precursor, 2-Nitrophenethyl alcohol, is significantly cheaper.



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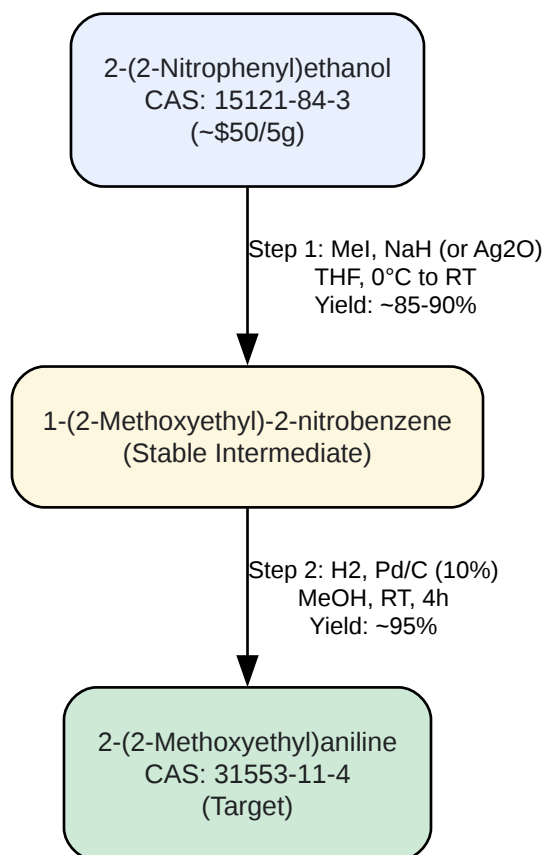
Figure 1: Decision logic for sourcing **2-(2-Methoxyethyl)aniline** based on scale and cost-efficiency.

Synthesis Protocol (The "Make" Strategy)

If supply is unavailable or cost-prohibitive, the compound can be synthesized in two steps from 2-(2-Nitrophenyl)ethanol (CAS 15121-84-3).

Synthetic Pathway

- O-Methylation: Conversion of the alcohol to a methyl ether.
- Nitro Reduction: Reduction of the nitro group to the aniline.



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Figure 2: Two-step synthetic route from commercially available nitro-alcohol precursor.

Step-by-Step Methodology

Step 1: O-Methylation

Objective: Selectively methylate the alcohol without affecting the nitro group.

- Reagents: 2-(2-Nitrophenyl)ethanol (1.0 eq), Methyl Iodide (MeI, 1.5 eq), Sodium Hydride (NaH, 60% dispersion, 1.2 eq), Anhydrous THF.
- Protocol:
 - Suspend NaH in anhydrous THF under Argon at 0°C.
 - Add 2-(2-Nitrophenyl)ethanol dropwise. Stir for 30 min (evolution of H₂ gas).
 - Add MeI dropwise. Allow to warm to Room Temperature (RT) and stir for 4-6 hours.

- Quench: Carefully add water/ice. Extract with Ethyl Acetate.
- Purification: Silica gel chromatography (Hexanes/EtOAc).
- Safety Note: MeI is a carcinogen; handle in a fume hood. NaH reacts violently with water.

Step 2: Nitro Reduction

Objective: Reduce the nitro group to the primary amine.

- Reagents: 1-(2-Methoxyethyl)-2-nitrobenzene, 10% Pd/C (catalytic), Hydrogen gas (balloon pressure) or Ammonium Formate (transfer hydrogenation), Methanol.
- Protocol:
 - Dissolve the intermediate in Methanol.
 - Add 10% Pd/C (approx 10 wt% of substrate).
 - Purge flask with Nitrogen, then introduce Hydrogen (balloon).
 - Stir vigorously at RT for 4–12 hours. Monitor by TLC (Nitro compounds are often yellow; Anilines are often fluorescent/UV active).
 - Workup: Filter through a Celite pad to remove Pd/C. Concentrate filtrate.
 - Yield: Typically quantitative. Product is an oil that may darken on storage (oxidation). Store under inert gas.

Applications in Drug Discovery

This aniline is a strategic scaffold for creating Indoline derivatives via intramolecular cyclization.

- Mechanism: The ortho-methoxyethyl group can act as a leaving group precursor (after demethylation/activation) or participate in oxidative cyclization to form dihydroindoles.
- Kinase Inhibitors: Ortho-substitution forces the aniline ring out of planarity, potentially improving selectivity in ATP-binding pockets.

References

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